

Handling and storage recommendations for 4-Chloro-3-fluoropyridine

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Compound of Interest

Compound Name: 4-Chloro-3-fluoropyridine

Cat. No.: B1587321

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Technical Support Center: 4-Chloro-3-fluoropyridine

Welcome to the technical support guide for **4-Chloro-3-fluoropyridine** (CAS No. 2546-56-7). This resource is designed for researchers, scientists, and drug development professionals to provide in-depth guidance on the handling, storage, and troubleshooting of this versatile synthetic intermediate. My goal is to combine established safety protocols with practical, field-tested insights to ensure the integrity of your experiments and the safety of your laboratory personnel.

Part 1: Frequently Asked Questions (FAQs)

This section addresses the most common inquiries regarding the fundamental properties and safe handling of **4-Chloro-3-fluoropyridine**.

Q1: What are the key physical and chemical properties of **4-Chloro-3-fluoropyridine** that I should be aware of?

4-Chloro-3-fluoropyridine is a colorless to pale yellow liquid with a pungent odor.^[1] Its halogenated pyridine structure makes it a valuable building block in pharmaceutical and agrochemical synthesis.^[1] A critical property to note is its flammability, with a flash point of 28°C (82.4°F), classifying it as a flammable liquid.

Here is a summary of its key properties:

Property	Value	Source
CAS Number	2546-56-7	
Molecular Formula	C ₅ H ₃ ClFN	[2]
Molecular Weight	131.54 g/mol	
Appearance	Colorless to pale yellow liquid	[1]
Density	1.333 g/mL at 25°C	
Boiling Point	139°C	[3]
Melting Point	-24°C	[4]
Flash Point	28°C (82.4°F) - closed cup	

Q2: What are the recommended storage conditions for **4-Chloro-3-fluoropyridine** to ensure its stability?

To maintain the integrity and purity of **4-Chloro-3-fluoropyridine**, proper storage is paramount. The compound can discolor to yellow upon storage, which may indicate degradation.

Core Storage Recommendations:

- Temperature: Store in a refrigerator at 2-8°C. Some suppliers may recommend storage in a freezer under -20°C for long-term stability.[\[5\]](#)
- Atmosphere: It is crucial to store **4-Chloro-3-fluoropyridine** under an inert atmosphere, such as argon or nitrogen. This prevents reaction with atmospheric moisture and oxygen, which can lead to degradation.
- Container: Keep the container tightly sealed in a dry, well-ventilated place.[\[6\]](#)[\[7\]](#)
- Light: Protect from direct sunlight.[\[6\]](#)

The rationale behind these conditions is to minimize the potential for hydrolysis, oxidation, and polymerization, thereby preserving the compound's purity for your experiments.

Q3: What personal protective equipment (PPE) is necessary when handling **4-Chloro-3-fluoropyridine**?

Given its hazard profile, which includes being a flammable liquid and causing skin, eye, and respiratory irritation, a comprehensive approach to PPE is essential.[\[2\]](#)

Mandatory PPE:

- Eye Protection: Chemical safety goggles and a face shield are required.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Always inspect gloves before use.
- Skin Protection: A lab coat or other protective clothing is necessary to prevent skin contact.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.[\[8\]](#) If exposure limits are exceeded, a NIOSH/MSHA approved respirator with an appropriate filter (e.g., type ABEK) is recommended.

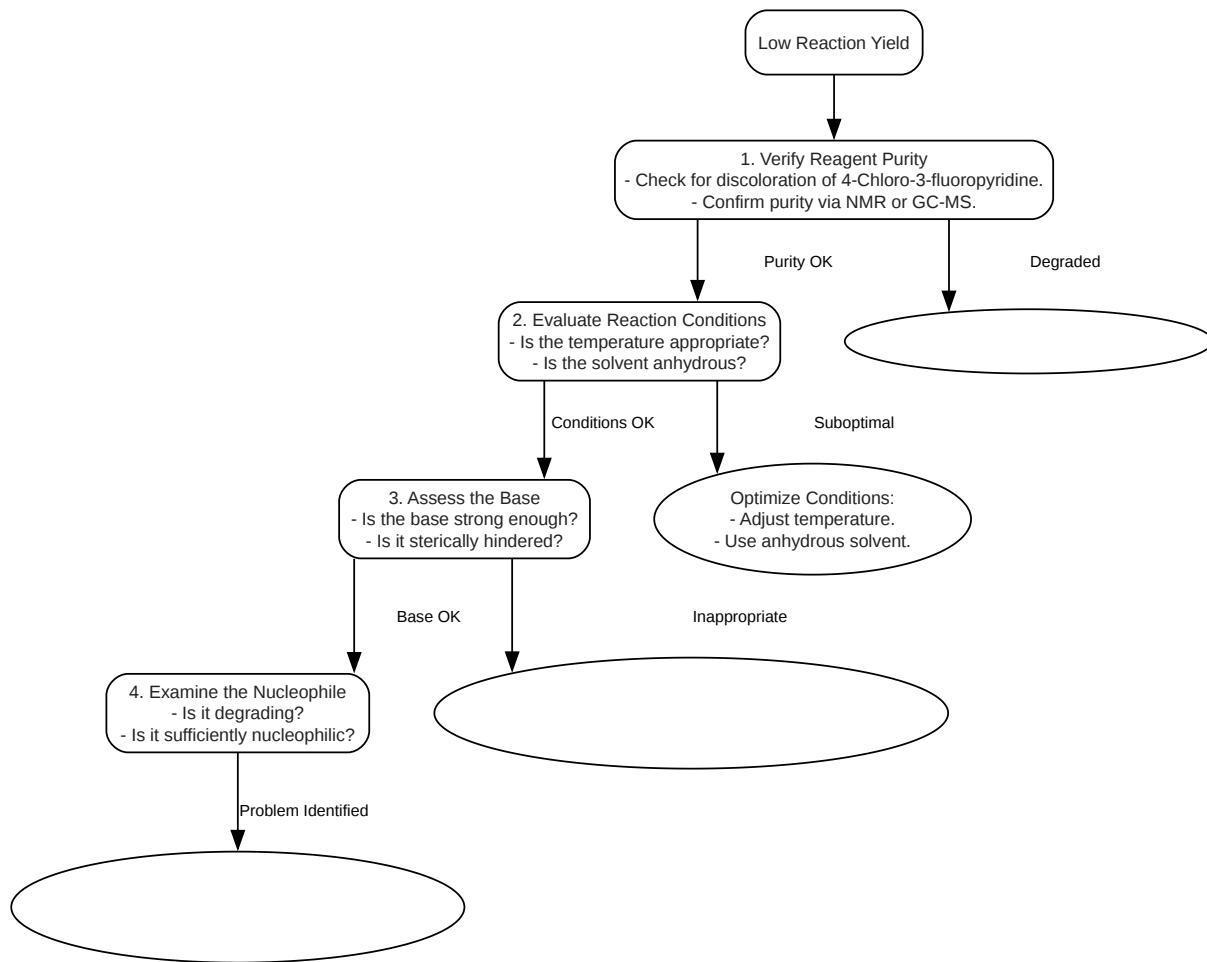
Part 2: Troubleshooting Guide

This section is dedicated to addressing specific issues you may encounter during your experiments with **4-Chloro-3-fluoropyridine**, providing logical steps to diagnose and resolve them.

Scenario 1: My reaction yield is consistently low when using **4-Chloro-3-fluoropyridine** in a nucleophilic aromatic substitution (SNAr) reaction.

Low yields in SNAr reactions with **4-Chloro-3-fluoropyridine** can stem from several factors. The pyridine ring is electron-deficient, which facilitates nucleophilic attack, but the position of the substituents and the reaction conditions are critical.

Troubleshooting Workflow:

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Caption: Troubleshooting workflow for low yield SNAr reactions.

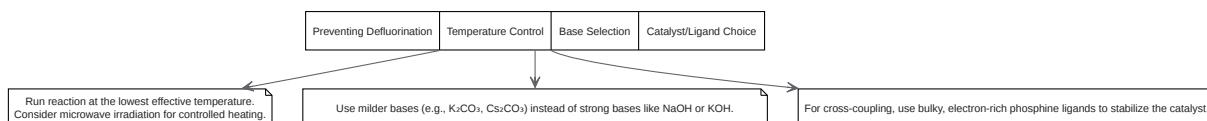
In-depth Analysis:

- Reactivity of Halogens: In nucleophilic aromatic substitution on pyridine rings, the reactivity of halogens is generally F > Cl.[9][10] However, the fluorine in the 3-position of **4-Chloro-3-fluoropyridine** is less activated than a halogen at the 2- or 4-position. The chlorine at the 4-position is the more likely site of substitution.
- Base Selection: The choice of base is critical. It must be strong enough to deprotonate the nucleophile without reacting with the starting material. Common bases include K_2CO_3 , Cs_2CO_3 , or NaH for alcohol nucleophiles.
- Solvent: Anhydrous polar aprotic solvents like DMF, DMSO, or THF are typically used to facilitate SNAr reactions. Ensure your solvent is rigorously dried.

Scenario 2: I am observing unexpected side products, possibly due to defluorination.

Defluorination is a known side reaction with fluorinated heterocycles, especially under harsh reaction conditions.[11]

Preventative Measures for Defluorination:



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Caption: Key strategies to minimize defluorination.

Mechanistic Insight: The C-F bond is strong, but the electron-withdrawing nature of the pyridine ring can make it susceptible to cleavage, particularly with strong bases or at elevated temperatures.[11] The choice of catalyst and ligands in cross-coupling reactions is also crucial to avoid unwanted side reactions.

Scenario 3: The **4-Chloro-3-fluoropyridine** has turned yellow. Can I still use it?

A yellow discoloration may indicate the formation of impurities or degradation products. Before using a discolored reagent, it is essential to assess its purity.

Decision Pathway for Discolored Reagent:

- Analyze Purity: Run a quick purity check using techniques like ^1H NMR, ^{19}F NMR, or GC-MS. Compare the results to the certificate of analysis for a fresh lot.
- Identify Impurities: If impurities are present, try to identify them. Common degradation pathways for substituted pyridines can involve hydroxylation or other oxidative processes. [\[12\]](#)
- Purification: If the impurity level is low and the impurity is not expected to interfere with your reaction, you might consider purifying the reagent by distillation or chromatography. However, this is often not practical for small quantities.
- Procure Fresh Reagent: For critical applications, especially in drug development, it is always best to use a fresh, pure batch of the reagent to ensure reproducibility and avoid confounding results.

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